Structural Analysis & Characterization Guide: 1-(3-Methoxyphenyl)propan-1-amine HCl

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Compound of Interest

Compound Name:	*1-(3-Methoxyphenyl)propan-1-amine hydrochloride*
CAS No.:	*1864074-52-1*
Cat. No.:	*B1473683*

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Part 1: Molecular Architecture & Physiochemical Profile

Compound Identity:

- IUPAC Name: **1-(3-Methoxyphenyl)propan-1-amine hydrochloride**
- Common Aliases:

  -Ethyl-3-methoxybenzylamine HCl; m-Methoxy-

  -ethylbenzylamine HCl.[1]
- CAS Number: 856562-95-3 (specifically for the (R)-enantiomer); Racemate often unlisted or generic.
- Molecular Formula: C

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H

NO

HCl[1]

- Molecular Weight: 165.23 g/mol (Free Base) | 201.69 g/mol (HCl Salt)

Structural Significance: Unlike phenethylamines (where the amine is separated from the ring by two carbons), this compound is a benzylic amine.[1] The amino group is attached directly to the benzylic carbon, which also bears an ethyl chain.[1] This structural feature significantly influences its stability, reactivity (susceptibility to oxidation), and mass spectrometric fragmentation.[1]

Physiochemical Properties Table[1][2][3][4]

Property	Value / Description	Causality & Note
Appearance	White to off-white crystalline solid	HCl salts of benzylic amines typically crystallize well from EtOH/Et_2O.
Solubility	High in Water, MeOH, DMSO	Ionic character of the hydrochloride salt.
pKa (Calc.)	~9.5 - 9.8 (Conjugate Acid)	Electron-donating methoxy group (meta) has mild inductive effect; benzylic position lowers pKa slightly vs. aliphatic amines.
Chirality	1 Chiral Center (C-1)	Exists as (R) and (S) enantiomers. Synthesis via non-stereoselective reductive amination yields a racemate.[1][2]
Hygroscopicity	Moderate	Benzylic amine salts can be hygroscopic; requires storage under desiccant.[1][2]

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Part 2: Synthesis Logic & Impurity Profiling

Understanding the synthesis is the prerequisite for validating the structure and identifying "silent" impurities that co-elute in low-resolution chromatography.[1] The standard industrial route is the Reductive Amination of 3'-methoxypropiophenone.[1]

Reaction Pathway & Impurity Genesis (DOT Visualization)[1]

The following diagram maps the synthesis flow and the origin of critical impurities (Ketone, Alcohol, Dimer).[1]

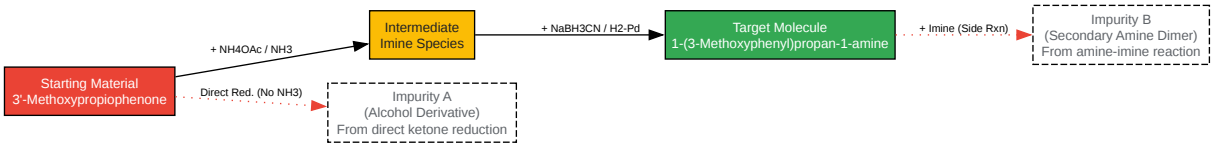

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Figure 1: Synthesis pathway via reductive amination showing the genesis of Alcohol (Impurity A) and Dimer (Impurity B).

Critical Quality Attributes (CQA):

- Impurity A (Alcohol): 1-(3-methoxyphenyl)propan-1-ol.[3] Arises if the ammonia source is insufficient or the reducing agent reacts with the ketone before imine formation.[1][2] Detection: distinct OH stretch in IR, lack of nitrogen in MS.[1]
- Impurity B (Dimer): Bis(1-(3-methoxyphenyl)propyl)amine.[1] Arises if the formed primary amine reacts with the intermediate imine.[1][2] Detection: High MW (approx 313 m/z) in MS.[1]

Part 3: Spectroscopic Characterization Strategy

This section details the "Fingerprint" required to confirm structural identity.[1][2]

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Mass Spectrometry (MS) Fragmentation Analysis

Technique: ESI-MS (Positive Mode) Theoretical Parent Ion: [M+H]

= 166.12

Fragmentation Logic: Benzylic amines undergo characteristic

-cleavage.[1] The bond between the benzylic carbon and the ethyl group is susceptible to cleavage, stabilizing the resulting iminium ion via conjugation with the aromatic ring.[1]

- Major Fragment (Base Peak): m/z 136.[1]
  - Mechanism:[1][4][5][6] Loss of Ethyl radical (-29 Da).[1]
  - Structure: [3-MeO-Ph-CH=NH

    ]

    (Resonance stabilized).
- Minor Fragment: m/z 149.[1][2]
  - Mechanism:[1][4][5][6] Loss of Ammonia (-17 Da).[1] Rare in ESI, common in EI.[1]
  - Structure: Benzylic carbocation [3-MeO-Ph-CH-Et]

    .

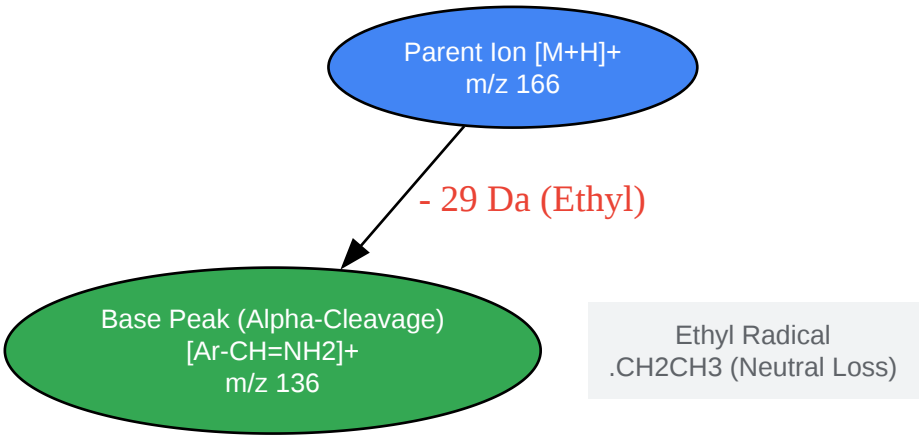

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Figure 2: Primary fragmentation pathway showing the dominance of the resonance-stabilized iminium ion.

Nuclear Magnetic Resonance (NMR) Profiling

Solvent: DMSO-d

(Preferred for salts to observe exchangeable protons) or D

O.

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Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment	Structural Justification
H	8.30 - 8.60	Broad Singlet	3H	-NH	Ammonium protons (exchangeable with D O). Visible in DMSO.
H	7.25 - 7.30	Triplet/Multiplet	1H	Ar-H (C5)	Meta-coupling pattern typical of 1,3-disubstitution.
H	6.90 - 7.10	Multiplet	3H	Ar-H (C2,4,6)	Ortho/Para to methoxy; shielded relative to C5.
H	4.05 - 4.15	Multiplet/Triplet	1H	CH-NH	Benzylic proton. Deshielded by aromatic ring and amine.
H	3.75	Singlet	3H	-OCH	Characteristic methoxy singlet.
H	1.80 - 1.95	Multiplet	2H	-CH -CH	Diastereotopic methylene protons (due to chiral center).

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H	0.75 - 0.85	Triplet	3H	-CH	Terminal methyl group.
C	159.5	Singlet	-	Ar-C-OMe	Ipso carbon attached to oxygen (most deshielded).
C	140.2	Singlet	-	Ar-C-CH	Ipso carbon attached to alkyl chain.
C	55.8	Singlet	-	Benzylic C	Chiral center carbon.
C	55.1	Singlet	-	-OCH	Methoxy carbon.

Infrared Spectroscopy (FT-IR)

- 3200 - 2800 cm

  : Broad Ammonium band (N-H stretch), characteristic of amine salts (obscures C-H stretches).

- 1600 & 1585 cm

  : Aromatic C=C skeletal vibrations.[1]

- 1250 cm

  : Aryl-Alkyl Ether C-O stretch (Strong band, confirms Methoxy group).

- Absence of 1680 cm

  : Confirms absence of residual Ketone precursor.[1]

Part 4: Experimental Validation Protocol

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To validate the identity and purity of the 1-(3-Methoxyphenyl)propan-1-amine HCl, follow this self-validating workflow.

Protocol: Purity & Identity Verification

Objective: Confirm salt formation and absence of dimer impurity.

- Chloride Titration (Argentometric):
  - Dissolve 50 mg of sample in 10 mL deionized water.
  - Titrate with 0.01 N AgNO

    using K

    CrO

    indicator (Mohr's method) or potentiometric endpoint.[1]
  - Acceptance Criteria: 17.0% - 18.0% Chloride content (Theoretical: 17.58%).[1] This confirms the Mono-HCl stoichiometry.[1]
- HPLC Method (Reverse Phase):
  - Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.
  - Mobile Phase A: 0.1% TFA in Water.[1][2]
  - Mobile Phase B: Acetonitrile.[1][2]
  - Gradient: 5% B to 90% B over 20 min.
  - Detection: UV at 220 nm (Amine absorption) and 274 nm (Aromatic absorption).[1]
  - Validation: The main peak should elute at ~6-8 min.[1] Impurity B (Dimer) is more lipophilic and will elute significantly later (~12-14 min).[1]
- Enantiomeric Excess (If Chiral):
  - Requires Chiral HPLC (e.g., Daicel Chiralpak AD-H).

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- Mobile Phase: Hexane:IPA:Diethylamine (90:10:0.1).[1]
- Note: The HCl salt must be neutralized in situ or converted to free base for normal phase chiral columns, or use a specialized reverse-phase chiral column.[1]

References

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